

5-Methylisoxazol-3-amine: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: 5-Methylisoxazol-3-amine

Cat. No.: B124983

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **5-Methylisoxazol-3-amine**, a key intermediate in the synthesis of sulfonamide drugs.

Understanding these properties is critical for its handling, formulation, and the development of robust analytical methods.

Solubility Profile

The solubility of **5-Methylisoxazol-3-amine** has been characterized in various organic solvents and aqueous systems. The following tables summarize the available quantitative and qualitative solubility data.

Quantitative Solubility Data

Solvent System	Temperature	Solubility	Molar Equivalent (mM)	Notes
Dimethyl Sulfoxide (DMSO)	Not Specified	100 mg/mL	1019.37	Ultrasonic assistance may be required. Hygroscopic DMSO can impact solubility.
Dimethyl Sulfoxide (DMSO)	Not Specified	55 mg/mL	560.65	Sonication is recommended.
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	Not Specified	≥ 5 mg/mL	≥ 50.97	A clear solution can be obtained.
10% DMSO, 90% (20% SBE-β-CD in Saline)	Not Specified	≥ 5 mg/mL	≥ 50.97	A clear solution can be obtained.
10% DMSO, 90% Corn Oil	Not Specified	≥ 5 mg/mL	≥ 50.97	A clear solution can be obtained.

Qualitative Solubility Data

Solvent	Solubility
Alcohol	Soluble[1]
Ether	Soluble[1]
Water	Almost insoluble[1]
Dilute Hydrochloric Acid	Easily soluble[1]
Sodium Hydroxide Solution	Easily soluble[1]
Ammonia Solution	Easily soluble[1]

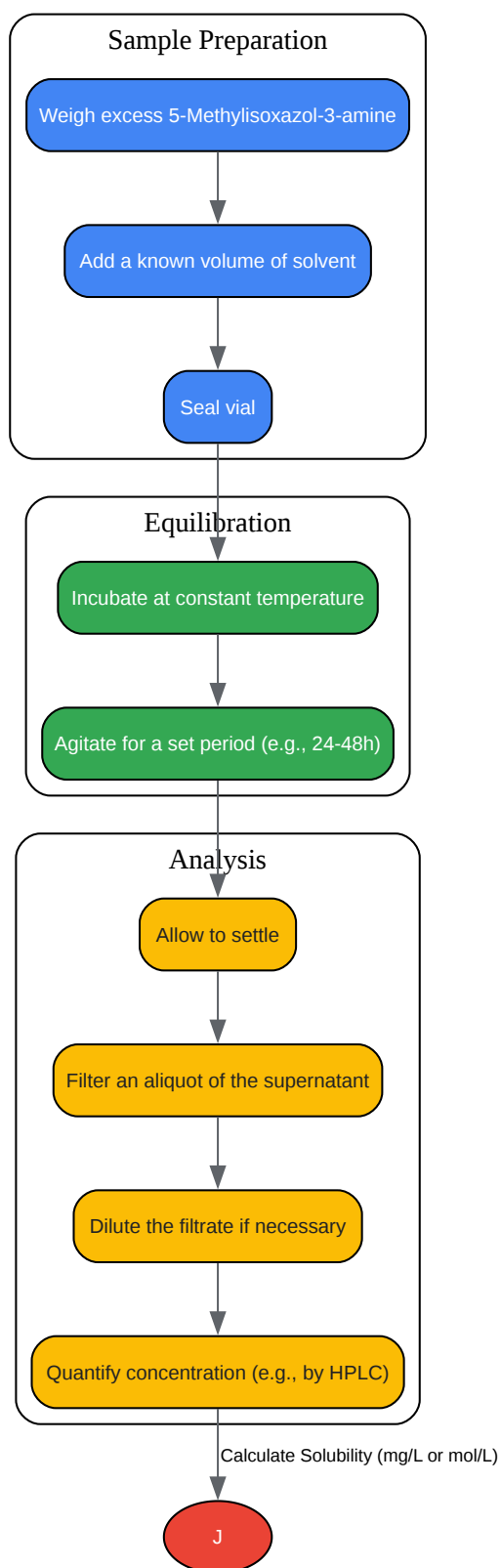
Experimental Protocol: Solubility Determination

A general protocol for determining the solubility of an organic compound like **5-Methylisoxazol-3-amine** is outlined below. This method can be adapted based on the specific solvent and available analytical instrumentation.

Objective: To determine the saturation solubility of **5-Methylisoxazol-3-amine** in a given solvent at a specific temperature.

Materials:

- **5-Methylisoxazol-3-amine**
- Selected solvent(s)
- Vials with screw caps
- Constant temperature shaker or water bath
- Analytical balance
- Filtration apparatus (e.g., syringe filters)
- Analytical instrument for quantification (e.g., HPLC-UV, GC-MS)



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Solubility Determination Workflow

Stability Profile

The stability of **5-Methylisoxazol-3-amine** is influenced by several factors, including temperature, pH, and microbial activity.

Storage and Chemical Stability

A safety data sheet indicates that **5-Methylisoxazol-3-amine** is chemically stable under standard ambient conditions (room temperature)[2]. For long-term storage of solutions, the following conditions are recommended:

- -80°C: 6 months
- -20°C: 1 month (protect from light)

While specific studies on the hydrolysis and photostability of **5-Methylisoxazol-3-amine** are not readily available, research on a related isoxazole derivative showed maximum stability in the neutral pH region, with specific acid and base catalysis of degradation observed at lower and higher pH values, respectively[3]. This suggests that the isoxazole ring may be susceptible to hydrolysis under acidic or basic conditions.

Microbial Degradation

5-Methylisoxazol-3-amine is a known degradation product of the antibiotic sulfamethoxazole and can be further metabolized by certain microorganisms. The degradation by *Nocardioides* sp. N39 has been studied, and the following factors were found to influence the degradation rate:

Factor	Condition	Observation
Initial Concentration	15 mg/L	Completely degraded within 24 hours.
Temperature	30-35°C	High degradation efficiency; ~50 mg/L catabolized within 48 hours.
20°C	Sluggish degradation.	
40°C	No degradation observed.	
pH	9.0	
		~45 mg/L completely catabolized within 32 hours.
7.0	Optimum pH for microbial growth.	
5.0	Only ~19% degradation observed in 48 hours.	

Experimental Protocol: Stability Testing

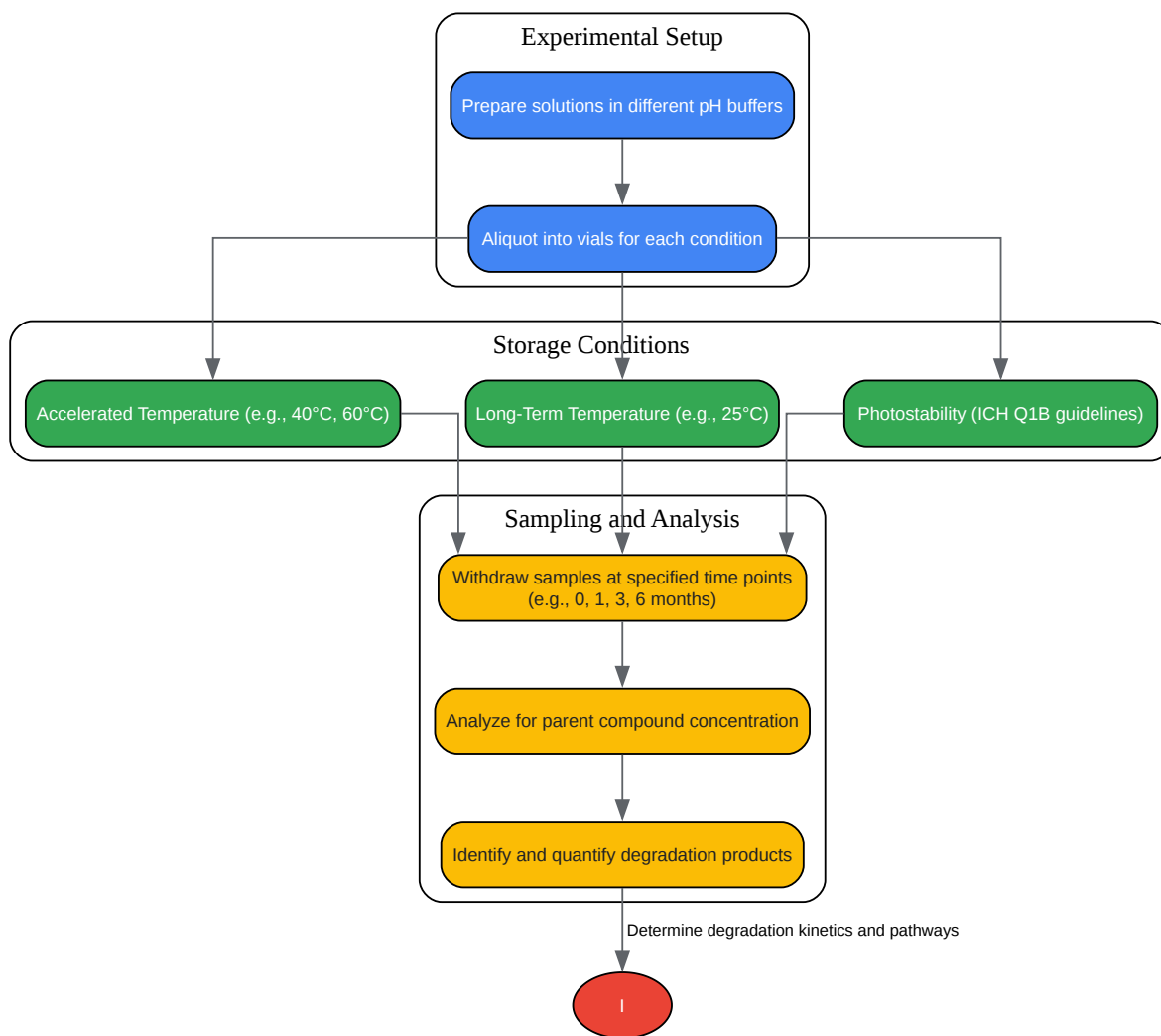
A general protocol for assessing the chemical stability of **5-Methylisoxazol-3-amine** in solution, based on ICH guidelines, is provided below.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Objective: To evaluate the stability of **5-Methylisoxazol-3-amine** under various environmental conditions (e.g., pH, temperature, light).

Materials:

- **5-Methylisoxazol-3-amine** solution of known concentration
- pH buffers (e.g., pH 4, 7, 9)
- Temperature-controlled chambers
- Photostability chamber

- Analytical instrument for quantification (e.g., HPLC-UV with a stability-indicating method)

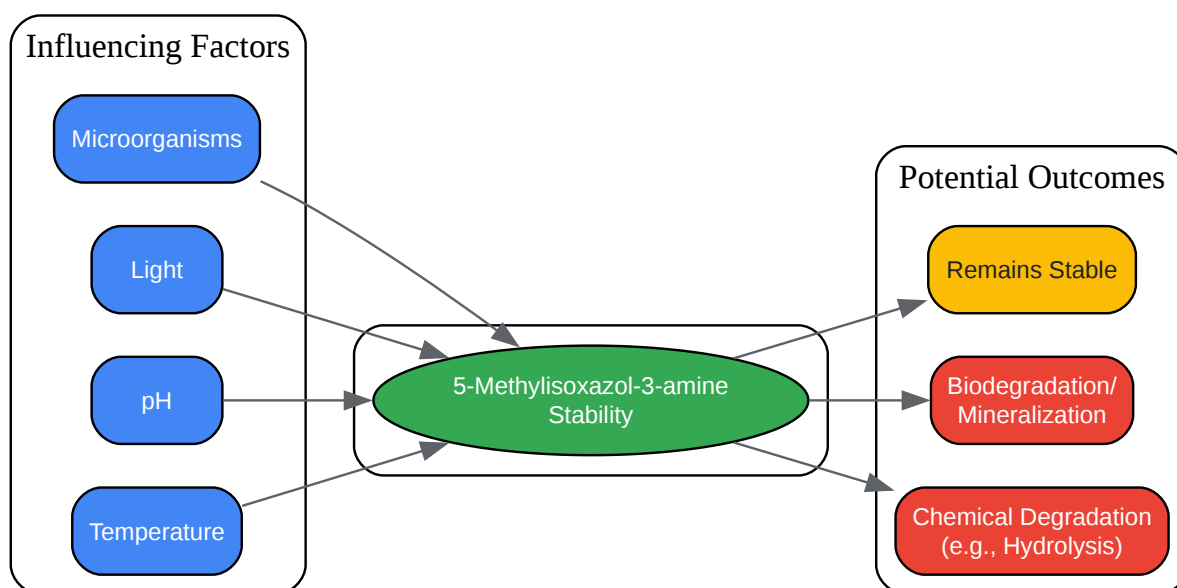


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Chemical Stability Testing Workflow

Logical Relationships in Stability Assessment

The overall stability of **5-Methylisoxazol-3-amine** is a function of its intrinsic chemical properties and its susceptibility to external factors.



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Factors Influencing Stability

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